

# Azocyclotin: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Azocyclotin

Cat. No.: B141819

[Get Quote](#)

CAS Number: 41083-11-8

Structural Formula:  $C_{20}H_{35}N_3Sn$

This technical guide provides an in-depth overview of the organotin acaricide **Azocyclotin**, designed for researchers, scientists, and professionals in drug development. The document covers its chemical and physical properties, mechanism of action, synthesis, and analytical methodologies.

## Physicochemical and Toxicological Properties of Azocyclotin

The following table summarizes the key quantitative data for **Azocyclotin**.

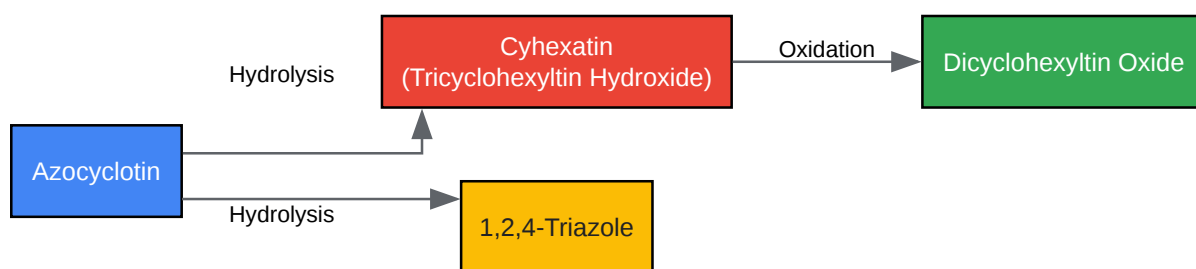
| Property                  | Value                                                                                                         |
|---------------------------|---------------------------------------------------------------------------------------------------------------|
| Molecular Weight          | 436.22 g/mol [1]                                                                                              |
| Appearance                | White powder/Colorless crystals[1][2]                                                                         |
| Melting Point             | 218.8°C[2]                                                                                                    |
| Vapor Pressure            | <5 x 10 <sup>-5</sup> mbar at 25°C[2]                                                                         |
| Water Solubility          | <0.25 mg/kg[2]                                                                                                |
| Solubility in Solvents    | - Isopropanol: 10-20 g/L- Dichloromethane: 20-50 g/L- n-hexane: 0.1-1 g/L- Toluene: 2-5 g/L (all at 20 °C)[3] |
| pKa                       | 5.36[1]                                                                                                       |
| Acute Oral Toxicity (Rat) | LD50: 100 mg/kg[1]                                                                                            |
| Hydrolysis Half-life      | - pH 4: 96 hours- pH 7: 81 hours- pH 9: 8 hours (at 22°C)[3]                                                  |

## Mechanism of Action

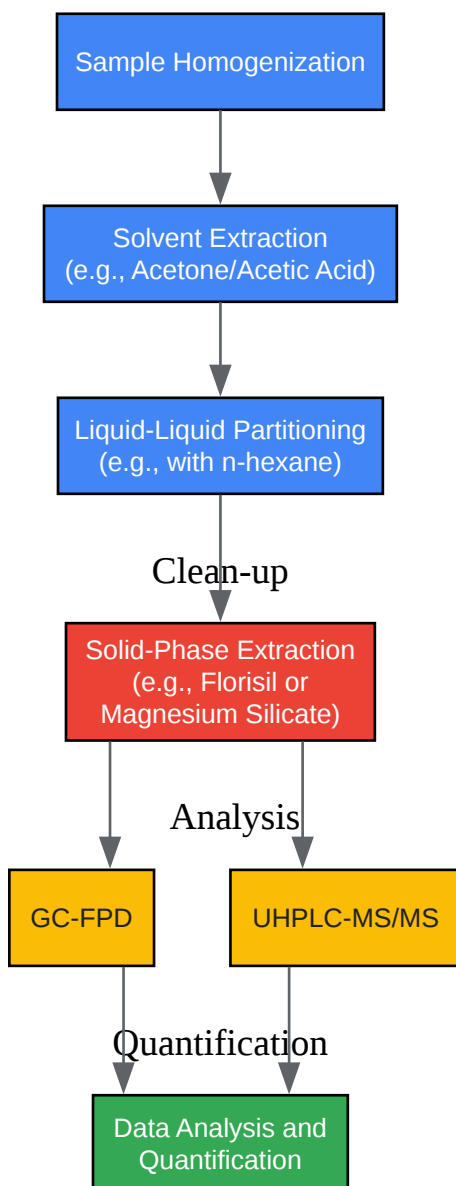
**Azocyclotin** functions as a potent contact acaricide.[4] Its primary mode of action is the inhibition of mitochondrial ATP synthase, a critical enzyme in cellular respiration.[5][6] By disrupting the process of oxidative phosphorylation, **Azocyclotin** effectively cuts off the energy supply within the mite's cells, leading to paralysis and eventual death.[4][7] This mechanism of action is effective against all motile stages of mites.[4]

## Metabolic Pathway of Azocyclotin

**Azocyclotin** undergoes rapid hydrolysis, particularly in aqueous environments, to form cyhexatin and 1,2,4-triazole.[3][8] Cyhexatin is then further metabolized. The metabolic degradation is a key aspect of its environmental fate and residue analysis.



### Sample Preparation



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. AZOCYCLOTIN STANDARD [chembk.com]
- 2. 460. Azocyclotin (Pesticide residues in food: 1979 evaluations) [inchem.org]
- 3. Azocyclotin | C<sub>20</sub>H<sub>35</sub>N<sub>3</sub>Sn | CID 91634 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pomais.com [pomais.com]
- 5. irac-online.org [irac-online.org]
- 6. Azocyclotin (Ref: BAY BUE 1452) [sitem.herts.ac.uk]
- 7. Azocyclotin 25% WP Insecticide - Shengmao (Anhui) Agricultural Technology Development Co., Ltd. [smagrichem.com]
- 8. fao.org [fao.org]
- To cite this document: BenchChem. [Azocyclotin: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141819#azocyclotin-cas-number-and-structural-formula]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)